

2-Amino-5-bromoisonicotinonitrile CAS number

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Compound of Interest

Compound Name: 2-Amino-5-bromoisonicotinonitrile

Cat. No.: B582082

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An In-depth Technical Guide to 2-Amino-5-bromo-nicotinonitrile

Executive Summary: This technical guide provides a comprehensive overview of 2-Amino-5-bromo-nicotinonitrile, a versatile heterocyclic building block with significant applications in medicinal chemistry and materials science. While the initial inquiry specified the isomer **2-Amino-5-bromoisonicotinonitrile** (CAS 944401-72-3), this document focuses on the more extensively documented and utilized isomer, 2-Amino-5-bromo-nicotinonitrile (CAS 709652-82-4), for which a wealth of technical data, including synthetic protocols and application notes, is available. This guide is intended for researchers, chemists, and professionals in the field of drug discovery and development, offering detailed information on its chemical properties, synthesis, safety and handling, and its role as a key intermediate in the synthesis of bioactive molecules.

Chemical Identity and Properties

2-Amino-5-bromo-nicotinonitrile, also known as 2-amino-5-bromopyridine-3-carbonitrile, is a substituted pyridine derivative.^[1] The presence of an amino group, a bromo substituent, and a nitrile function on the pyridine ring makes it a highly reactive and versatile intermediate for further chemical modifications.

Table 1: Physicochemical Properties of 2-Amino-5-bromo-nicotinonitrile

Property	Value	Source
CAS Number	709652-82-4	[1] [2]
Molecular Formula	C6H4BrN3	[1] [3]
Molecular Weight	198.02 g/mol	[1] [2] [3]
Appearance	Soil yellow to light brown solid	[1] [4]
Purity	≥ 98% (HPLC)	[1]
Boiling Point (Predicted)	286.1±40.0 °C	[4]
Density (Predicted)	1.80±0.1 g/cm3	[4]
pKa (Predicted)	0.84±0.49	[4]
Storage Temperature	0-8 °C, Keep in dark place, Inert atmosphere	[1] [4]
InChI Key	UJKZMLZIIIGCMI- UHFFFAOYSA-N	[2] [5]
SMILES	<chem>Nc1ncc(Br)cc1C#N</chem>	[2] [5]

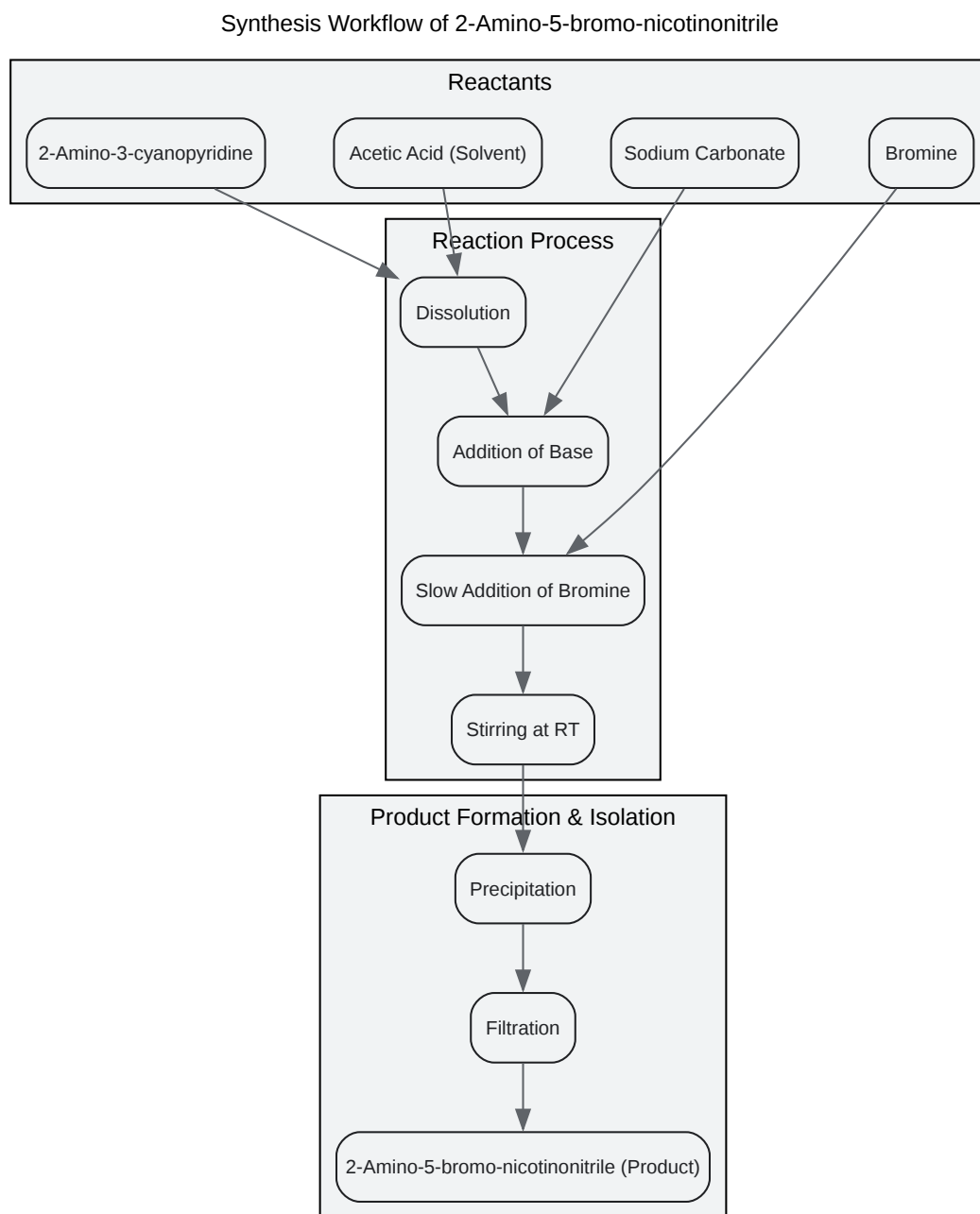
Synthesis Protocol

A general and efficient procedure for the synthesis of 2-Amino-5-bromo-nicotinonitrile involves the bromination of 2-amino-3-cyanopyridine.[\[4\]](#)

Experimental Protocol: Synthesis of 2-Amino-5-bromo-nicotinonitrile

- Reactants:
 - 2-Amino-3-cyanopyridine (1.0 eq)
 - Sodium carbonate (1.0 eq)
 - Bromine (1.1 eq)
 - Acetic acid (solvent)

- Procedure:
 - Dissolve 2-amino-3-cyanopyridine (0.56 g, 4.6 mmol) in 10 mL of acetic acid.
 - Add sodium carbonate (1.0 equivalent) to the solution.
 - Slowly add bromine (1.1 equivalents) to the reaction mixture.
 - Stir the reaction mixture at room temperature for 30 minutes.
 - An orange precipitate will form during the reaction.
 - Filter the precipitate to obtain the target compound in quantitative yield.
 - The product can be used in subsequent reactions without further purification.[\[4\]](#)



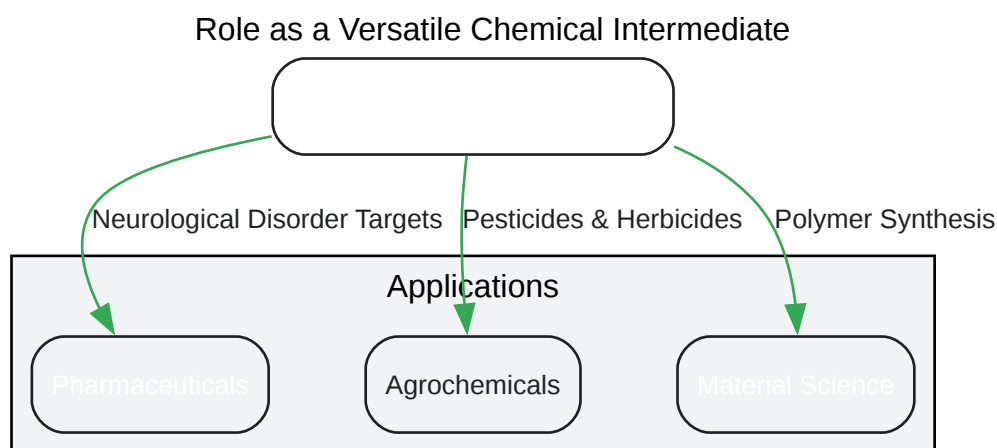
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Caption: Synthesis workflow for 2-Amino-5-bromo-nicotinonitrile.

Applications in Research and Development

2-Amino-5-bromo-nicotinonitrile serves as a crucial intermediate in various fields, primarily in the synthesis of pharmaceuticals and agrochemicals.^[1] Its trifunctional nature allows for diverse chemical transformations, making it a valuable scaffold in drug discovery.

- **Pharmaceutical Synthesis:** This compound is an important intermediate in the synthesis of various pharmaceutical agents, particularly those targeting neurological disorders.^[1] The bromine atom can be readily displaced or used in cross-coupling reactions to introduce molecular diversity.
- **Agrochemical Development:** It is utilized in the formulation of more effective and environmentally friendly pesticides and herbicides.^[1]
- **Material Science:** The compound is explored in the development of new polymers with enhanced properties for industrial applications.^[1]
- **Organic Synthesis:** As a versatile building block, it enables chemists to construct complex molecules with greater efficiency.^[1]



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Caption: Applications of 2-Amino-5-bromo-nicotinonitrile.

Safety and Handling

2-Amino-5-bromo-nicotinonitrile is classified as a hazardous substance and requires careful handling in a laboratory setting.^{[2][4][5]}

Table 2: Hazard Identification and Safety Precautions

Category	Information	Source
Signal Word	Danger	[2][5]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)	[2][5]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	[2][5]
Hazard Classifications	Acute Toxicity 3 (Oral), Eye Damage 1, Skin Irritation 2, Specific Target Organ Toxicity - Single Exposure 3	[2][5]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	[2][5]
Personal Protective Equipment	Use personal protective equipment as required. Safety glasses, gloves, and a lab coat are recommended. Handle in a well-ventilated area.	[6][7]

First Aid Measures	Inhalation: Remove to fresh air. Skin Contact: Wash off immediately with soap and plenty of water. Eye Contact: Rinse cautiously with water for several minutes. Ingestion: Rinse mouth. Call a physician or poison control center immediately.
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Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Always consult the official Safety Data Sheet (SDS) before handling this chemical and adhere to all institutional and regulatory safety protocols.

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